

Indole-15N: A Technical Guide to Chemical Properties and Synthesis

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Compound of Interest

Compound Name: Indole-15N

Cat. No.: B8821393

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties and synthesis of **Indole-15N**, a crucial isotopically labeled compound for advanced research in chemistry, biology, and medicine. The strategic incorporation of the stable nitrogen-15 isotope enables detailed mechanistic studies, metabolic tracking, and enhanced characterization through various spectroscopic techniques.

Core Chemical and Physical Properties

Indole-15N is a solid, isotopically labeled form of indole where the naturally occurring nitrogen-14 atom in the pyrrole ring is replaced by a nitrogen-15 isotope.^[1] This substitution results in a mass shift of M+1, which is fundamental for its application in mass spectrometry-based analyses. The compound typically appears as colorless to yellowish scales, which may turn red upon exposure to light and air.^[2]

Quantitative Data Summary

Property	Value	Reference
Molecular Formula	C ₈ H ₇ ¹⁵ N	
Molecular Weight	118.14 g/mol	
Isotopic Purity	≥98 atom % ¹⁵ N	
Chemical Purity	≥98%	
Physical Form	Solid	
CAS Number	40167-58-6	
Flash Point	121 °C (closed cup)	

Spectroscopic Characterization

The primary advantage of **Indole-15N** lies in its utility in Nuclear Magnetic Resonance (NMR) spectroscopy. The ¹⁵N nucleus is NMR-active with a spin of 1/2, which provides sharper signals and allows for the determination of nitrogen-proton and nitrogen-carbon coupling constants, offering profound structural insights.

Key NMR Spectroscopic Data

Nucleus	Chemical Shift (δ) ppm	Solvent	Reference
¹⁵ N	-254.05	CD ₃ CN	

Note: ¹⁵N NMR chemical shifts can vary depending on the solvent and reference standard.

One-dimensional and two-dimensional NMR spectra, including ¹H, ¹³C, and ¹⁵N NMR, have been extensively used to characterize **Indole-15N**. Techniques such as ¹H-¹⁵N HSQC (Heteronuclear Single Quantum Coherence) are particularly powerful for establishing direct N-H correlations, even at very low concentrations.

Synthesis of Indole-15N

The synthesis of **Indole-15N** is most prominently achieved through the Fischer indole synthesis, a classic and versatile method for constructing the indole ring system. This reaction involves the acid-catalyzed cyclization of a ^{15}N -labeled arylhydrazine with an aldehyde or ketone. Isotopic labeling studies have definitively shown that the aryl nitrogen (N1) of the starting phenylhydrazine is incorporated into the indole ring.

An alternative synthetic route involves the use of ^{15}N -labeled aniline, which can be converted to ^{15}N -indole through a series of reactions including a Sandmeyer reaction, cyclization to isatin, and subsequent reduction.

Generalized Experimental Protocol: Fischer Indole Synthesis of Indole-15N

This protocol outlines the key steps for the synthesis of **Indole-15N** starting from ^{15}N -labeled phenylhydrazine.

1. Preparation of ^{15}N -Phenylhydrazine:

- Objective: To synthesize the key ^{15}N -labeled starting material.
- Methodology: A common approach is the diazotization of aniline with a ^{15}N -labeled nitrite source (e.g., $\text{Na}^{15}\text{NO}_2$) in the presence of a strong acid like HCl at low temperatures (0-5 °C) to form the corresponding diazonium salt. This is followed by reduction to yield ^{15}N -phenylhydrazine.

2. Formation of the ^{15}N -Phenylhydrazone:

- Objective: To form the hydrazone intermediate.
- Methodology: The synthesized ^{15}N -phenylhydrazine is reacted with a suitable carbonyl compound (e.g., pyruvate, acetone) in a suitable solvent. This reaction typically proceeds under mild conditions.

3. Acid-Catalyzed Cyclization:

- Objective: To induce the key cyclization and rearrangement to form the indole ring.

- Methodology: The ^{15}N -phenylhydrazone is treated with an acid catalyst. Common catalysts include zinc chloride, polyphosphoric acid, or strong Brønsted acids like sulfuric acid. The reaction mixture is typically heated to facilitate the-sigmatropic rearrangement and subsequent cyclization.

4. Workup and Purification:

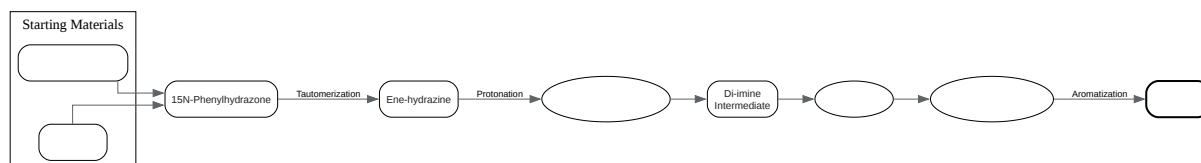
- Objective: To isolate and purify the final **Indole-15N** product.
- Methodology: After the reaction is complete, the mixture is neutralized. The **Indole-15N** is then extracted using an organic solvent. Purification is achieved through standard techniques such as column chromatography or recrystallization to obtain a product with high chemical and isotopic purity.

5. Analysis:

- Objective: To confirm the identity and purity of the synthesized **Indole-15N**.
- Methodology: The final product is analyzed using mass spectrometry to confirm the M+1 mass shift and by ^1H , ^{13}C , and ^{15}N NMR spectroscopy to verify the structure and the position of the ^{15}N label.

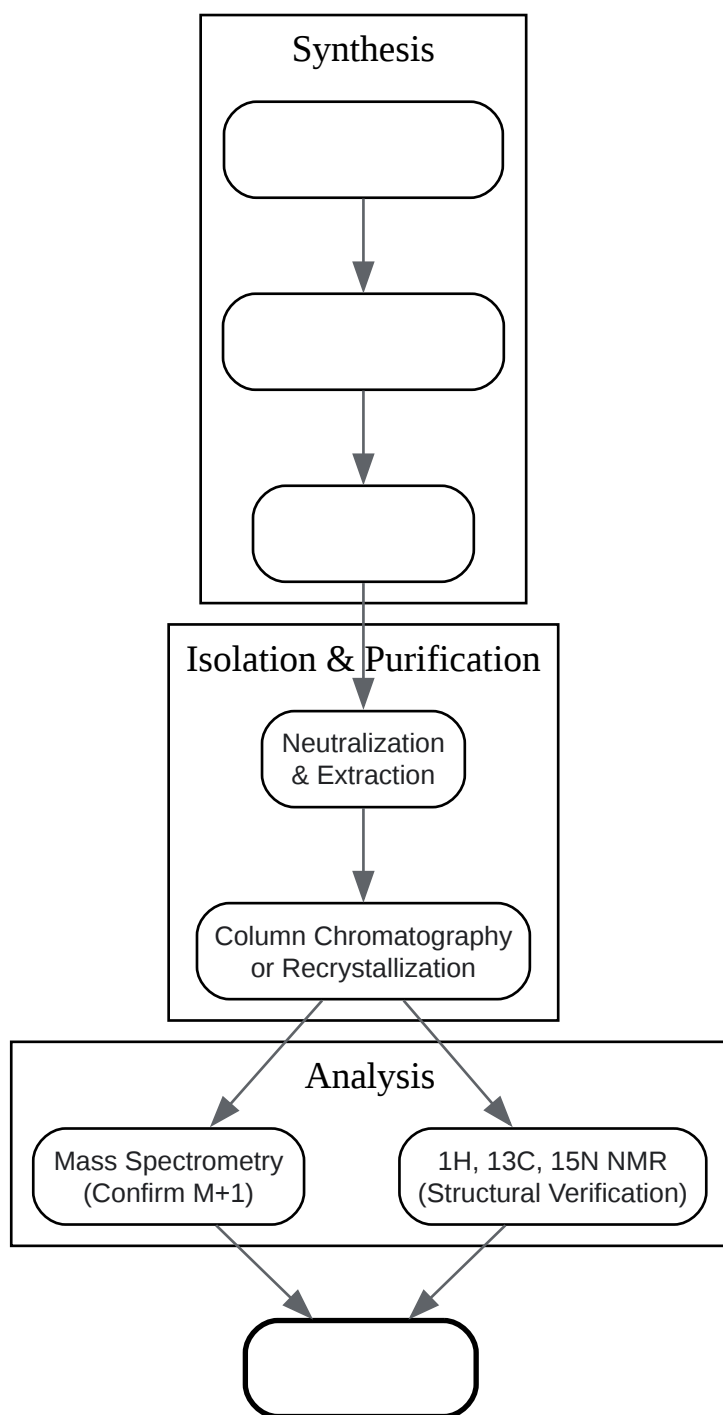
Visualizing the Synthesis: Fischer Indole Synthesis Workflow

The following diagrams illustrate the mechanistic pathway of the Fischer indole synthesis and a typical experimental workflow for an isotopic labeling study.



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Caption: Mechanism of the Fischer Indole Synthesis.



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Caption: Experimental Workflow for **Indole-15N** Synthesis.

Applications in Research and Drug Development

The use of **Indole-15N** is invaluable in various scientific disciplines. In drug development, it serves as a tracer to elucidate metabolic pathways and pharmacokinetic profiles of indole-containing drug candidates. In molecular biology and biochemistry, it is used to study protein structure and dynamics by incorporating ^{15}N -labeled tryptophan, allowing for detailed NMR studies of protein-ligand interactions. Furthermore, in metabolomics, ^{15}N labeling is a powerful tool for identifying and quantifying nitrogen-containing metabolites, such as monoterpene indole alkaloids in plants. The ability to track the fate of the ^{15}N atom provides unambiguous identification of novel compounds in complex biological matrices.

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References

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Email: info@benchchem.com